

Lankacyclinone C molecular formula and weight

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Compound of Interest

Compound Name: Lankacyclinone C

Cat. No.: B12402743

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Technical Guide: Lankacyclinone C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available scientific data on **Lankacyclinone C**, a molecule noted for its potential therapeutic applications. The document summarizes its chemical properties, and while specific experimental details are limited in publicly accessible literature, it outlines generalized experimental workflows for the isolation and characterization of similar natural products.

Molecular Profile

Lankacyclinone C is identified as a lankacidin C congener. Its fundamental molecular characteristics are detailed below.

Property	Value
Molecular Formula	C ₂₄ H ₃₃ NO ₅ [1][2]
Molecular Weight	415.52 g/mol [1][2]

Biological Activity

Preliminary research indicates that **Lankacyclinone C** possesses anti-tumor properties. While the specific mechanisms of action for **Lankacyclinone C** are not extensively detailed in the available literature, the broader class of molecules to which it belongs is known to exhibit

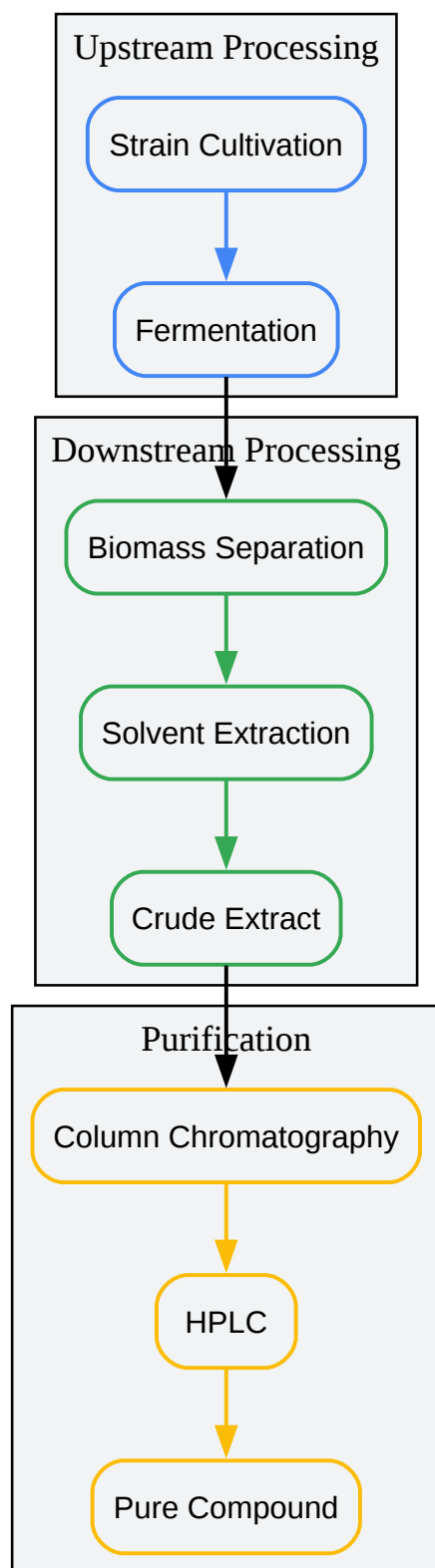
cytotoxic effects against various cancer cell lines. The anti-cancer activity of such compounds can be mediated through various mechanisms, including the induction of apoptosis and the arrest of the cell cycle at different phases.

Generalized Experimental Protocols

Detailed experimental protocols for the isolation and specific biological assays of **Lankacyclinone C** are not readily available. However, the following sections describe generalized methodologies commonly employed for the isolation and characterization of novel natural products from microbial sources.

Isolation and Purification of Natural Products

A common workflow for isolating a target compound from a producing microorganism is outlined below. This process typically involves cultivation of the organism, extraction of metabolites, and subsequent chromatographic purification.



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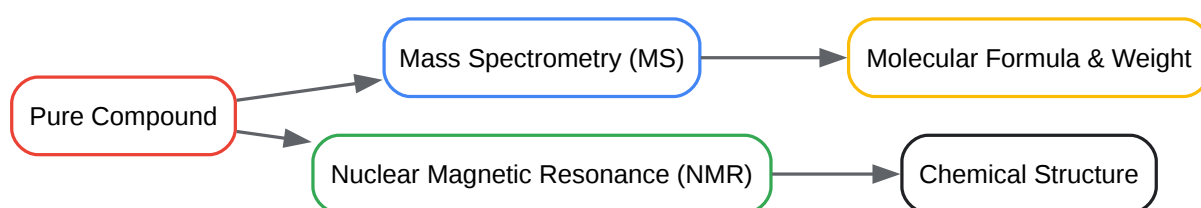
Fig. 1: Generalized workflow for natural product isolation.

Protocol Steps:

- **Strain Cultivation and Fermentation:** The producing microorganism is cultured in a suitable liquid medium under optimized conditions (temperature, pH, aeration) to encourage the production of the target metabolite.
- **Biomass Separation:** The microbial cells are separated from the fermentation broth by centrifugation or filtration.
- **Solvent Extraction:** The cell biomass and the supernatant are typically extracted with an organic solvent (e.g., ethyl acetate, methanol) to isolate the crude mixture of secondary metabolites.
- **Chromatographic Purification:** The crude extract is subjected to a series of chromatographic techniques to separate the compound of interest from other metabolites. This often involves:
 - **Column Chromatography:** Initial separation based on polarity using a stationary phase like silica gel.
 - **High-Performance Liquid Chromatography (HPLC):** Further purification to obtain the compound in high purity.

Structural Elucidation

Once the pure compound is isolated, its chemical structure is determined using a combination of spectroscopic techniques.



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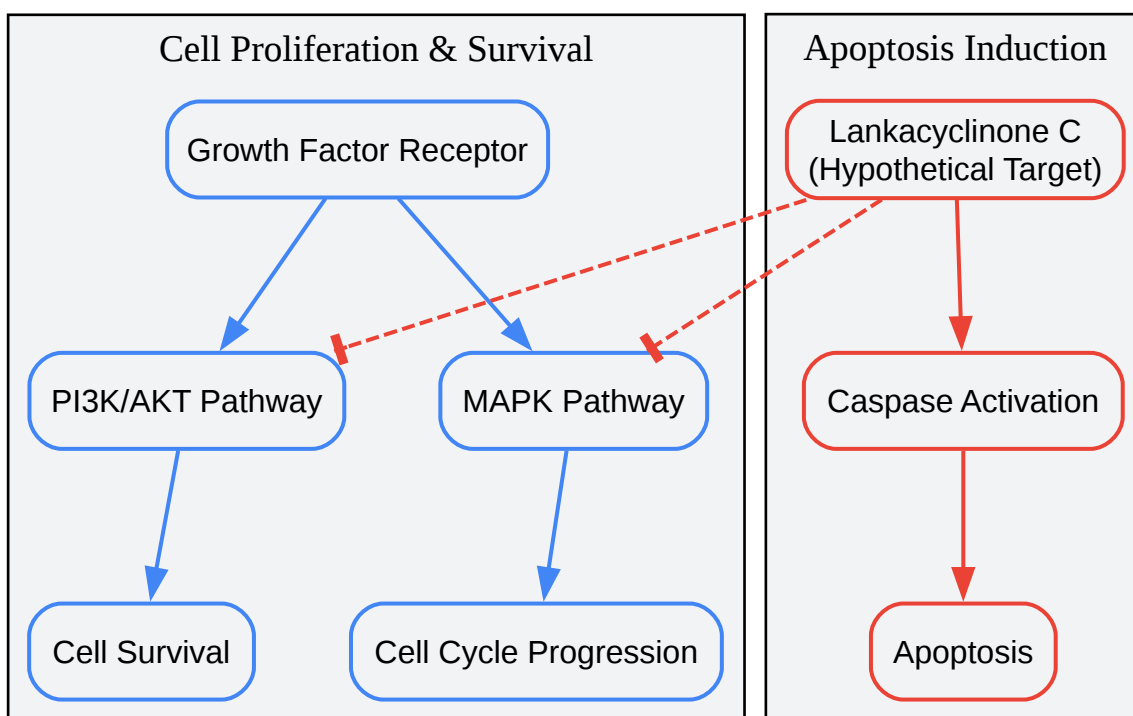
Fig. 2: Workflow for structural elucidation of a novel compound.

Key Techniques:

- Mass Spectrometry (MS): Provides information about the molecular weight and molecular formula of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are used to determine the connectivity of atoms within the molecule, ultimately revealing its complete chemical structure.

Potential Signaling Pathways in Anti-Tumor Activity

While the specific signaling pathways affected by **Lankacyclinone C** have not been elucidated, compounds with anti-tumor activity often exert their effects by modulating key cellular signaling pathways that regulate cell proliferation, survival, and death. A generalized diagram of a hypothetical signaling cascade that could be a target for anti-tumor compounds is presented below.



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Fig. 3: Hypothetical signaling pathways modulated by an anti-tumor agent.

This diagram illustrates how an anti-tumor compound could potentially inhibit pro-survival pathways like PI3K/AKT and MAPK, which are often dysregulated in cancer, and simultaneously activate pro-apoptotic pathways, leading to cancer cell death. Further research is necessary to determine if **Lankacyclinone C** acts through these or other mechanisms.

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